

Preparation of Stock Solutions for MS33, a WDR5 Degradar

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Compound of Interest

Compound Name: MS33

Cat. No.: B12423067

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the preparation of stock solutions of **MS33**, a potent and selective WD repeat-containing protein 5 (WDR5) degrader. Adherence to these protocols is crucial for ensuring the accuracy and reproducibility of experimental results in research and drug development settings.

Compound Information

MS33 is a heterobifunctional molecule that induces the degradation of WDR5, a protein implicated in the pathogenesis of various cancers, including acute myeloid leukemia.^{[1][2]} It functions by recruiting the von Hippel-Lindau (VHL) E3 ubiquitin ligase to WDR5, leading to its ubiquitination and subsequent proteasomal degradation.^{[1][2]}

Quantitative Data Summary

For ease of reference and calculation, the key quantitative data for **MS33** are summarized in the table below.

Parameter	Value	Source
Chemical Name	N-(5'-((2-(((S)-1-((2S,4R)-4-hydroxy-2-(((S)-1-(4-(4-methylthiazol-5-yl)phenyl)ethyl)carbamoyl)pyrrolidin-1-yl)-3,3-dimethyl-1-oxobutan-2-yl)amino)-2-oxoethyl)carbamoyl)-2'-fluoro-4-((3S,5R)-3-methyl-5-(morpholinomethyl)piperazin-1-yl)-[1,1'-biphenyl]-3-yl)-6-(trifluoromethyl)picolinamide	PubChem
Molecular Weight	1184.4 g/mol	MedchemExpress[1]
CAS Number	2407449-11-8	MedchemExpress[3]
Appearance	Solid powder	General knowledge
Primary Solvent	Dimethyl sulfoxide (DMSO)	Inferred from similar compounds[4]

Experimental Protocols

The following protocols detail the step-by-step procedures for preparing a stock solution of **MS33**. It is imperative to use high-purity solvents and calibrated equipment to ensure the accuracy of the final concentration.

Materials and Equipment

- **MS33** powder
- Dimethyl sulfoxide (DMSO), anhydrous, ≥99.9% purity
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **MS33** in DMSO, a common starting concentration for in vitro experiments.

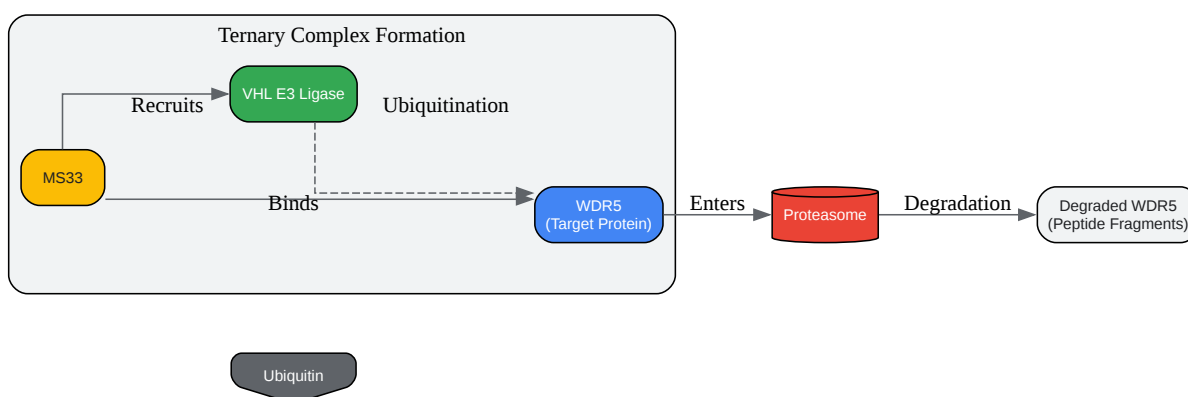
Procedure:

- Equilibrate **MS33**: Allow the vial containing the **MS33** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh out the desired amount of **MS33** powder. For example, to prepare 1 mL of a 10 mM stock solution, you would need 1.1844 mg of **MS33**.
 - Calculation: $\text{Mass (mg)} = \text{Desired Volume (L)} \times \text{Desired Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.001 \text{ L} \times 0.010 \text{ mol/L} \times 1184.4 \text{ g/mol} \times 1000 \text{ mg/g} = 11.844 \text{ mg}$ (This is for 1mL, for smaller volumes, adjust accordingly. It is often more practical to make a larger volume for accuracy in weighing). Let's assume we will prepare 100 μL for initial experiments: $0.0001 \text{ L} \times 0.010 \text{ mol/L} \times 1184.4 \text{ g/mol} \times 1000 \text{ mg/g} = 1.1844 \text{ mg}$.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **MS33** powder. For 1.1844 mg of **MS33**, add 100 μL of DMSO to achieve a 10 mM concentration.
- Dissolution: Close the tube tightly and vortex the solution until the **MS33** powder is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C in tightly sealed, light-protected tubes.

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the mechanism of action of **MS33** and the experimental workflow for preparing the stock solution.

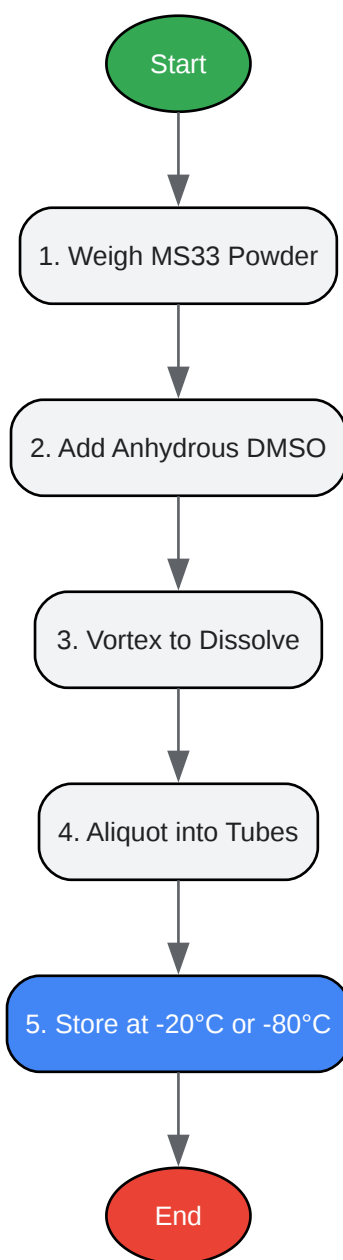
Mechanism of Action of MS33



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Caption: Mechanism of **MS33**-induced WDR5 degradation.

Experimental Workflow for MS33 Stock Solution Preparation



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